

3-Fluoro-5-(trifluoromethyl)phenol safety data sheet and handling precautions

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Compound of Interest

Compound Name: **3-Fluoro-5-(trifluoromethyl)phenol**

Cat. No.: **B069410**

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An In-depth Technical Guide to the Safety and Handling of **3-Fluoro-5-(trifluoromethyl)phenol**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for qualified professionals and is based on publicly available safety data sheets and chemical information. It is not a substitute for a formal risk assessment and should be used in conjunction with your institution's established safety protocols.

Introduction

3-Fluoro-5-(trifluoromethyl)phenol is a fluorinated aromatic compound with applications as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] Its unique substitution pattern, featuring both a fluorine atom and a trifluoromethyl group, imparts specific chemical properties that are valuable in the design of complex molecules. However, these structural features also necessitate a thorough understanding of its hazard profile and the implementation of rigorous safety precautions during handling and use. This guide provides a comprehensive overview of the available safety data, handling procedures, and emergency protocols for **3-Fluoro-5-(trifluoromethyl)phenol** (CAS No. 172333-87-8).

Hazard Identification and Classification

3-Fluoro-5-(trifluoromethyl)phenol is classified as a hazardous substance. The available safety data sheets (SDS) from various suppliers consistently highlight its corrosive and toxic properties.[\[2\]](#)

GHS Classification:

- Acute Toxicity, Oral: Category 3 or 4 (Toxic or Harmful if swallowed)[\[2\]](#)[\[3\]](#)
- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage)[\[4\]](#)
- Serious Eye Damage/Eye Irritation: Category 1 (Causes serious eye damage)
- Acute Toxicity, Inhalation: Harmful if inhaled[\[2\]](#)
- Hazardous to the Aquatic Environment, Long-term Hazard: Category 2 (Toxic to aquatic life with long lasting effects)[\[2\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation

Signal Word: Danger

Hazard Pictograms:

- GHS05: Corrosion
- GHS06: Skull and Crossbones (for acute toxicity)
- GHS07: Exclamation Mark (for skin/eye irritation, harmful)
- GHS09: Environment

Quantitative Safety and Physical Data

While specific quantitative toxicity data such as LD50 and LC50 values for **3-Fluoro-5-(trifluoromethyl)phenol** are not readily available in the provided search results, the following tables summarize its known physical and chemical properties, as well as its hazard statements.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	172333-87-8	[2]
Molecular Formula	C ₇ H ₄ F ₄ O	[2]
Molecular Weight	180.10 g/mol	[5]
Physical Form	Liquid	
Storage Temperature	2-8°C	

Table 2: Hazard and Precautionary Statements

Type	Code	Statement	Source
Hazard	H301	Toxic if swallowed.	
H314		Causes severe skin burns and eye damage.	[3]
H315		Causes skin irritation.	
H318		Causes serious eye damage.	
H332		Harmful if inhaled.	[3]
H335		May cause respiratory irritation.	
H411		Toxic to aquatic life with long lasting effects.	[3]
H412		Harmful to aquatic life with long lasting effects.	
Precautionary	P260	Do not breathe dust/fume/gas/mist/vapors/spray.	
P264		Wash face, hands and any exposed skin thoroughly after handling.	[2]
P270		Do not eat, drink or smoke when using this product.	[2]
P271		Use only outdoors or in a well-ventilated area.	[2]

P273	Avoid release to the environment.	[3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2]
P301+P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.	[3]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	[2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]
P310	Immediately call a POISON CENTER or doctor.	[2]

P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[2]
P405	Store locked up.	
P501	Dispose of contents/container to an approved waste disposal plant.	[2]

Experimental Protocols and Handling Precautions

Due to the corrosive and toxic nature of **3-Fluoro-5-(trifluoromethyl)phenol**, stringent safety measures must be implemented during its handling.

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory when working with this compound.

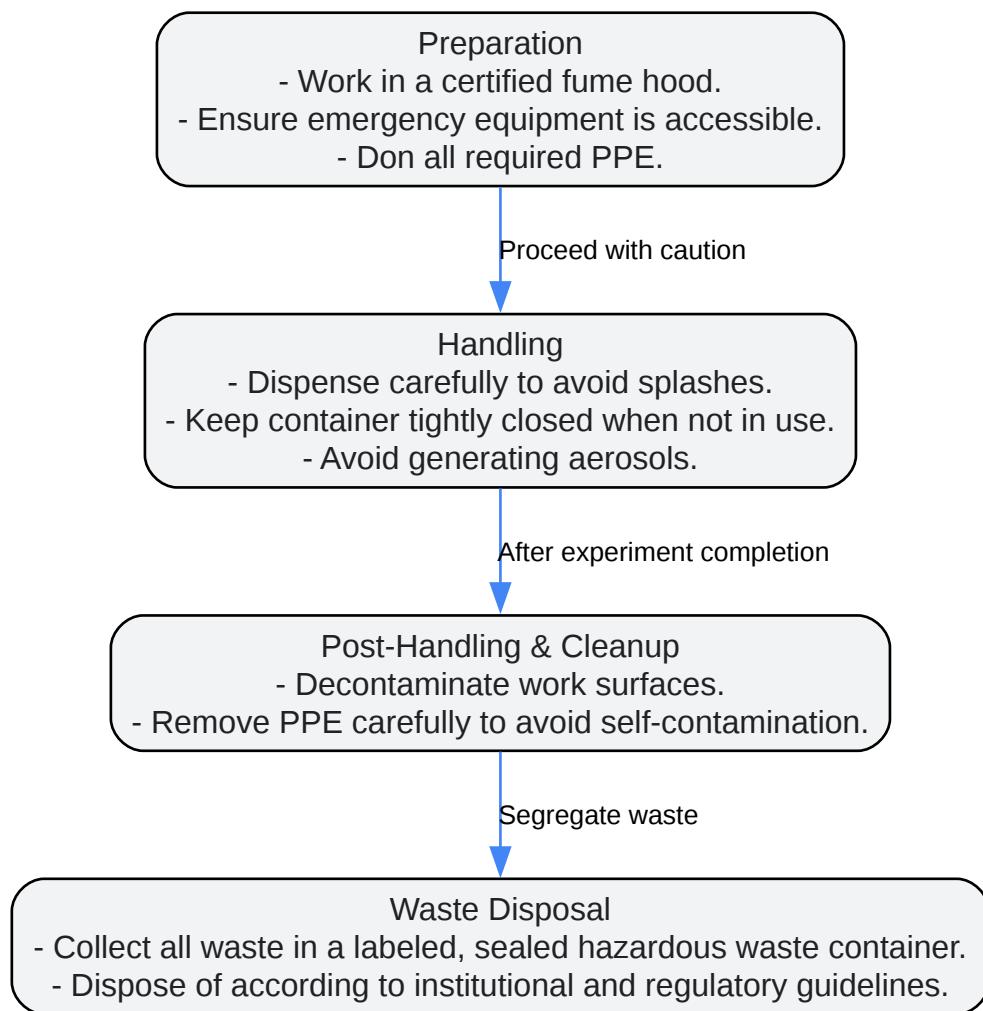
Required Personal Protective Equipment			
Eye and Face Protection (Chemical Splash Goggles & Face Shield)	Hand Protection (Double Nitrile or Butyl Rubber Gloves)	Body Protection (Flame-Retardant Lab Coat & Chemical-Resistant Apron)	Respiratory Protection (Operate within a Certified Chemical Fume Hood)

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*Personal Protective Equipment (PPE) for Handling **3-Fluoro-5-(trifluoromethyl)phenol**.*

Safe Handling Workflow

All operations involving **3-Fluoro-5-(trifluoromethyl)phenol** should be conducted within a certified chemical fume hood to minimize inhalation exposure.



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Safe Handling Workflow for **3-Fluoro-5-(trifluoromethyl)phenol**.

Representative Experimental Protocol: Nucleophilic Aromatic Substitution

The following is a representative protocol illustrating the use of **3-Fluoro-5-(trifluoromethyl)phenol** as a nucleophile in a substitution reaction. This is based on a similar reaction found in the literature and should be adapted and optimized for specific research needs after a thorough risk assessment.

Reaction: Synthesis of 1-fluoro-3-[3-fluoro-5-(trifluoromethyl)phenoxy]-2-nitrobenzene.

Materials:

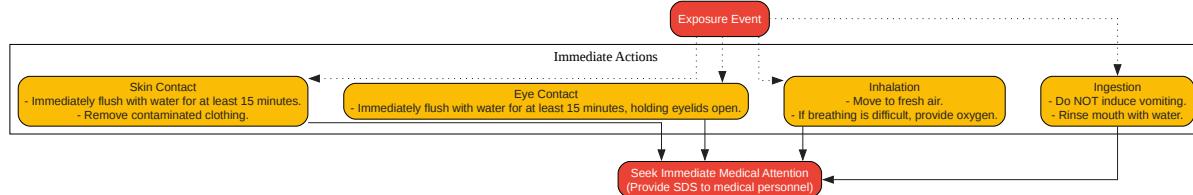
- **3-Fluoro-5-(trifluoromethyl)phenol**
- 1,3-Difluoro-2-nitrobenzene
- Potassium carbonate (anhydrous)
- N,N-Dimethylformamide (DMF, anhydrous)

Procedure:

- In a fume hood, add **3-Fluoro-5-(trifluoromethyl)phenol** (1 equivalent) and anhydrous potassium carbonate (1.1 equivalents) to a dry reaction flask equipped with a magnetic stirrer and a condenser.
- Add anhydrous DMF to the flask to dissolve the reactants.
- Slowly add 1,3-difluoro-2-nitrobenzene (1 equivalent) to the stirred suspension.
- Heat the reaction mixture to 100°C and maintain for approximately 6 hours, monitoring the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction by the slow addition of water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure to **3-Fluoro-5-(trifluoromethyl)phenol**.



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Emergency Response Protocol for Exposure to 3-Fluoro-5-(trifluoromethyl)phenol.

First Aid Measures:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.[2]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove and wash contaminated clothing and gloves before re-use. Call a physician immediately.[2]
- Inhalation: If not breathing, give artificial respiration. Remove from exposure and lie down. Do not use the mouth-to-mouth method if the victim ingested or inhaled the substance. Call a physician immediately.[6]
- Ingestion: Do NOT induce vomiting. Clean mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately.[6]

Storage and Disposal

Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[6] Store in a corrosives area.[6]

Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[2\]](#) Do not empty into drains.[\[6\]](#)

Conclusion

3-Fluoro-5-(trifluoromethyl)phenol is a valuable chemical intermediate that requires careful and informed handling due to its significant hazard profile. Adherence to the safety protocols outlined in this guide, in conjunction with a thorough, site-specific risk assessment, is essential for the protection of researchers and the environment. Always consult the most up-to-date Safety Data Sheet from your supplier before use.

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